

Dimethyl-d6 Trisulfide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dimethyl-d6 Trisulfide

Cat. No.: B584904

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This technical guide provides an in-depth overview of **Dimethyl-d6 Trisulfide** (DMTS-d6), a deuterated isotropic analogue of Dimethyl Trisulfide (DMTS). This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental protocols, and insights into its applications and the biological pathways of its non-deuterated counterpart.

Core Compound Data

Dimethyl-d6 Trisulfide is primarily utilized as an internal standard in analytical chemistry for the precise quantification of Dimethyl Trisulfide in various biological and environmental samples.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	58069-93-5	^[1] ^[2] ^[3]
Molecular Formula	C ₂ D ₆ S ₃	^[1] ^[2] ^[3]
Molecular Weight	132.3 g/mol	^[1] ^[2] ^[3]
Synonyms	Di(methyl-d3) Trisulfide	^[2] ^[3]

Applications in Research and Drug Development

Dimethyl-d6 Trisulfide serves as a crucial tool in various research and development domains:

- **Analytical Chemistry:** It is widely used as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]
- **Pharmacokinetic Studies:** As a stable isotope-labeled internal standard, it is instrumental in pharmacokinetic studies to accurately determine the concentration of DMTS in biological matrices.
- **Tracer Compound:** Its isotopic labeling allows it to be used as a tracer in metabolic studies to investigate the fate of DMTS in biological systems.^[1]

The non-deuterated form, Dimethyl Trisulfide, has been investigated for several therapeutic applications, including:

- **Cyanide Antidote:** DMTS acts as a sulfur donor to convert cyanide to the less toxic thiocyanate.^[1]
- **Anti-inflammatory Agent:** Studies have shown its potential in reducing inflammation.
- **Neuropathic Pain Treatment:** Research suggests its analgesic effects in models of neuropathic pain.

Experimental Protocols

Quantification of Dimethyl Trisulfide in Blood using Dimethyl-d6 Trisulfide as an Internal Standard by GC-MS

This protocol outlines a method for the determination of Dimethyl Trisulfide (DMTS) in whole blood using **Dimethyl-d6 Trisulfide** (DMTS-d6) as an internal standard, followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- Dimethyl Trisulfide (DMTS) standard
- **Dimethyl-d6 Trisulfide** (DMTS-d6) internal standard solution (e.g., 10 mM in methanol)
- Whole blood samples

- Deionized water
- Methanol
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Procedure:

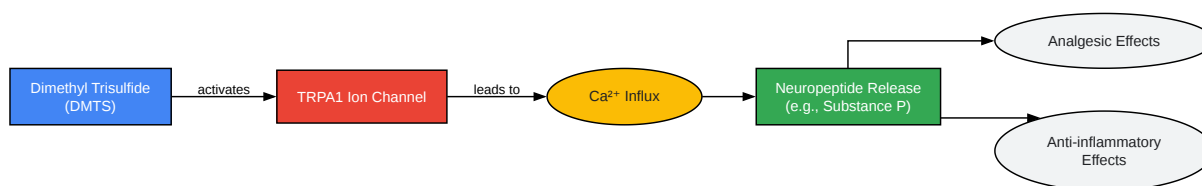
- Sample Preparation:
 - To 100 μL of whole blood, add 400 μL of deionized water to dilute the sample.
 - Spike the diluted sample with a known concentration of the **Dimethyl-d6 Trisulfide** internal standard solution.
- Extraction (Stir Bar Sorptive Extraction - SBSE):
 - Add a magnetic stir bar coated with polydimethylsiloxane (PDMS) to the sample vial.
 - Stir the sample at room temperature for a defined period (e.g., 60 minutes) to allow the analytes to adsorb to the stir bar.
 - Remove the stir bar, gently dry it, and place it in a thermal desorption tube.
- GC-MS Analysis:
 - Thermal Desorption: The analytes are thermally desorbed from the stir bar and transferred to the GC inlet.
 - Gas Chromatography:
 - Injector Temperature: 250°C
 - Oven Temperature Program: Start at 40°C, hold for 1 minute, then ramp to 250°C at 20°C/min, and hold for 2 minutes.
 - Carrier Gas: Helium at a constant flow rate.
 - Mass Spectrometry:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
- Monitor the following ions:
 - DMTS: m/z 126 (quantifier) and 94 (qualifier)
 - DMTS-d6: m/z 132 (quantifier) and 100 (qualifier)
- Quantification:
 - Create a calibration curve by analyzing a series of DMTS standards of known concentrations containing a fixed concentration of the DMTS-d6 internal standard.
 - Calculate the concentration of DMTS in the blood samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Signaling Pathways of Dimethyl Trisulfide

Disclaimer: The following information pertains to the non-deuterated Dimethyl Trisulfide (DMTS). **Dimethyl-d6 Trisulfide** is typically used as a tool to study the pharmacokinetics and mechanisms of DMTS.

DMTS has been shown to exert its biological effects through various signaling pathways. One of the key pathways involves the activation of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.



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Caption: Signaling pathway of Dimethyl Trisulfide via TRPA1 activation.

Activation of the TRPA1 channel by DMTS leads to an influx of calcium ions (Ca^{2+}) into sensory neurons. This influx triggers the release of neuropeptides, such as Substance P, which are involved in pain signaling and inflammation. The modulation of this pathway is thought to be responsible for the observed analgesic and anti-inflammatory effects of DMTS.

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References

- 1. US3299146A - Preparation of dimethyl disulfide - Google Patents [patents.google.com]
- 2. evitachem.com [evitachem.com]
- 3. Dimethyl trisulfide synthesis - chemicalbook [chemicalbook.com]
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